

# Application Notes and Protocols for (Rac)-Efavirenz Stock Solution Preparation

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## Compound of Interest

Compound Name: (Rac)-Efavirenz

Cat. No.: B137610

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This document provides a detailed protocol for the preparation of **(Rac)-Efavirenz** stock solutions for research and developmental purposes. Efavirenz is a non-nucleoside reverse transcriptase inhibitor (NNRTI) and is practically insoluble in water, necessitating the use of organic solvents for stock solution preparation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Physicochemical Properties of Efavirenz

| Property          | Value                                                           |
|-------------------|-----------------------------------------------------------------|
| Chemical Formula  | C <sub>14</sub> H <sub>9</sub> ClF <sub>3</sub> NO <sub>2</sub> |
| Molecular Weight  | 315.7 g/mol <a href="#">[4]</a>                                 |
| Appearance        | White to slightly pink crystalline powder <a href="#">[1]</a>   |
| Storage (Solid)   | -20°C                                                           |
| Stability (Solid) | ≥ 4 years at -20°C                                              |

## Solubility Data

**(Rac)-Efavirenz** is soluble in various organic solvents. The choice of solvent will depend on the downstream application (e.g., cell culture, in vivo studies, or analytical assays).

| Solvent                   | Solubility (approx.)              | Notes                                                               |
|---------------------------|-----------------------------------|---------------------------------------------------------------------|
| Dimethyl Sulfoxide (DMSO) | ~14-63 mg/mL                      | Use fresh, moisture-free DMSO for best results.                     |
| Ethanol                   | ~20 mg/mL                         | Recommended as the initial solvent for preparing aqueous dilutions. |
| Dimethylformamide (DMF)   | ~20 mg/mL                         |                                                                     |
| Methanol                  | Freely soluble                    | Often used for preparing analytical standards for HPLC.             |
| Water                     | Practically insoluble (<10 µg/mL) |                                                                     |
| 1:1 Ethanol:PBS (pH 7.2)  | ~0.5 mg/mL                        | Prepared by first dissolving Efavirenz in ethanol.                  |

## Experimental Protocol: Preparation of a 10 mM (Rac)-Efavirenz Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **(Rac)-Efavirenz** in DMSO. Adjust the quantities of solute and solvent as needed to achieve the desired concentration and volume.

Materials:

- **(Rac)-Efavirenz** powder (purity ≥98%)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Spatula
- Appropriate-sized amber glass vial or polypropylene tube

- Pipettors and sterile pipette tips
- Vortex mixer
- Sonicator (optional)

#### Safety Precautions:

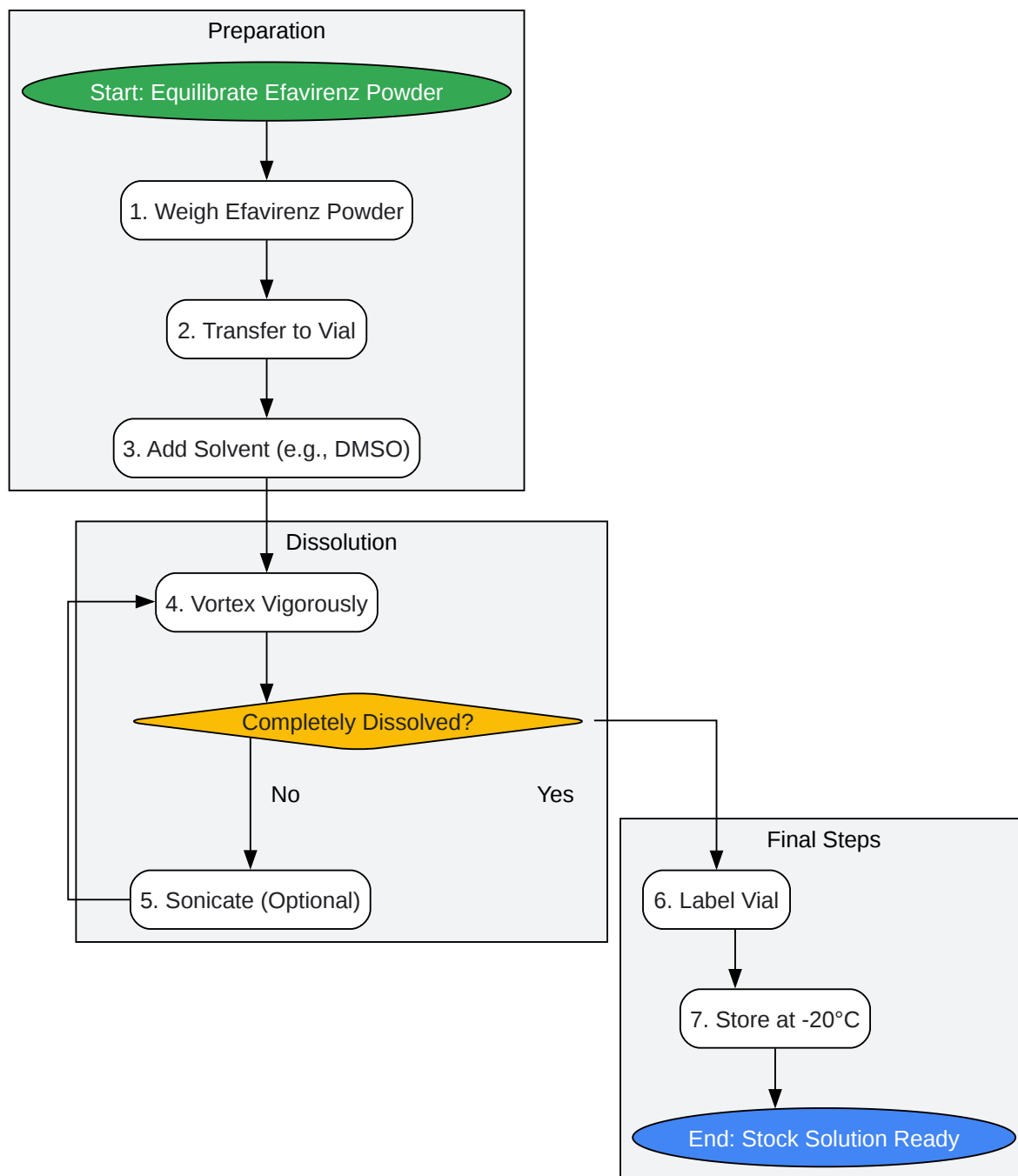
- **(Rac)-Efavirenz** should be considered hazardous. Handle the compound in a well-ventilated fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and gloves.
- Consult the Safety Data Sheet (SDS) for **(Rac)-Efavirenz** and all solvents before use.

#### Procedure:

- Equilibration: Allow the vial of **(Rac)-Efavirenz** powder to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of **(Rac)-Efavirenz** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.157 mg of Efavirenz (Molecular Weight = 315.7 g/mol ).
- Transfer: Carefully transfer the weighed powder into a sterile amber glass vial or a suitable tube.
- Dissolution:
  - Add the desired volume of DMSO to the vial containing the Efavirenz powder. For the example above, add 1 mL of DMSO.
  - Cap the vial securely.
  - Vortex the solution until the powder is completely dissolved.
  - If necessary, sonicate the vial for 5-10 minutes to aid dissolution.

- Storage:
  - Clearly label the vial with the compound name, concentration, solvent, and date of preparation.
  - Store the stock solution at -20°C for long-term storage. It is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
  - Aqueous dilutions of Efavirenz are not recommended for storage for more than one day.

## Experimental Workflow Diagram



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Caption: Workflow for preparing **(Rac)-Efavirenz** stock solution.

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## References

- 1. Efavirenz | C<sub>14</sub>H<sub>9</sub>ClF<sub>3</sub>NO<sub>2</sub> | CID 64139 - PubChem [pubchem.ncbi.nlm.nih.gov]
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